

# Comparative Performance Analysis of Methyl 12-Aminododecanoate Hydrochloride in Diverse Applications

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## Compound of Interest

**Compound Name:** *Methyl 12-aminododecanoate hydrochloride*

**Cat. No.:** B016019

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For Researchers, Scientists, and Drug Development Professionals: An Objective Comparison of **Methyl 12-aminododecanoate hydrochloride**'s performance against alternative compounds, supported by experimental data.

**Methyl 12-aminododecanoate hydrochloride** is a versatile chemical intermediate primarily recognized for its role as a monomer in the synthesis of the high-performance polymer, Nylon 12. Beyond this principal application, its derivatives show potential in other specialized fields, including antimicrobial agents and drug delivery systems. This guide provides a comparative analysis of its performance in these applications, presenting quantitative data and detailed experimental methodologies to inform material selection and research directions.

## Section 1: High-Performance Polymer Synthesis - The Genesis of Nylon 12

**Methyl 12-aminododecanoate hydrochloride** serves as a precursor to 12-aminododecanoic acid, a key monomer for the production of Nylon 12. The synthesis typically involves the hydrolysis of the methyl ester followed by polycondensation. The resulting Nylon 12 is a semi-crystalline thermoplastic renowned for its exceptional properties.

# Performance Comparison of Nylon 12 with Other Polyamides

Nylon 12, synthesized from monomers like **methyl 12-aminododecanoate hydrochloride**, exhibits a unique combination of properties that distinguish it from other common polyamides such as Nylon 6 and Nylon 6/6. Its long hydrocarbon chain is a key structural feature that dictates its performance characteristics.[\[1\]](#)

Table 1: Comparative Mechanical and Physical Properties of Various Nylons

Property	Test Standard	Nylon 12	Nylon 6	Nylon 6/6	Nylon 11	Units
<b>Mechanical</b>						
Tensile Strength	ASTM D638	48 - 53	60 - 80	80 - 90	55 - 65	MPa
Elongation at Break	ASTM D638	150 - 300	50 - 200	50 - 150	200 - 350	%
Flexural Modulus	ASTM D790	1.2 - 1.5	2.0 - 2.8	2.5 - 3.2	1.1 - 1.4	GPa
<b>Notched Impact Strength (Izod)</b>						
Impact Strength (Izod)	ASTM D256	40 - 70	30 - 60	25 - 55	50 - 80	J/m
<b>Physical</b>						
<b>Water</b>						
Absorption (24 hr, 23°C)	ASTM D570	0.2 - 0.5	1.3 - 1.9	1.0 - 1.5	0.3 - 0.6	%
Melting Point	ASTM D3418	175 - 185	215 - 225	255 - 265	180 - 190	°C
Density	ASTM D792	1.01 - 1.03	1.13 - 1.15	1.14 - 1.16	1.03 - 1.05	g/cm³

Note: The values presented are typical ranges and can vary based on the specific grade and processing conditions.

Nylon 12, derived from monomers such as methyl 12-aminododecanoate, is particularly valued for its low moisture absorption, which contributes to its excellent dimensional stability even in humid environments.<sup>[1]</sup> This characteristic makes it a preferred material for precision components in the automotive, electronics, and medical industries.<sup>[2]</sup> In contrast, Nylon 6 and Nylon 6/6 exhibit higher water absorption, which can affect their mechanical properties and dimensional accuracy.<sup>[3]</sup>

While Nylon 6 and Nylon 6/6 offer higher tensile strength and stiffness, Nylon 12 provides superior flexibility and impact resistance, especially at low temperatures.<sup>[1]</sup> Its chemical resistance to oils, fuels, and solvents is another key advantage, making it suitable for applications such as fuel lines and pneumatic tubing in the automotive sector.<sup>[4][5]</sup>

## Experimental Protocol: Synthesis of Nylon 12 via Hydrolysis and Polycondensation

The synthesis of Nylon 12 from **methyl 12-aminododecanoate hydrochloride** involves a two-step process: hydrolysis of the ester to form the amino acid, followed by polycondensation.

### Step 1: Hydrolysis of **Methyl 12-Aminododecanoate Hydrochloride**

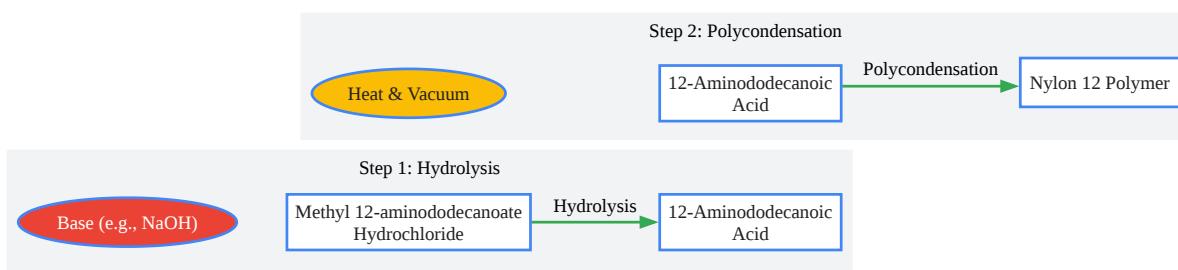
A detailed experimental protocol for the hydrolysis of a similar amino acid methyl ester hydrochloride is as follows:

- Dissolve the amino acid methyl ester hydrochloride in distilled water.
- Add a stoichiometric amount of a base (e.g., sodium hydroxide) to neutralize the hydrochloride and facilitate the hydrolysis of the ester.
- Heat the mixture under reflux for a specified period to ensure complete hydrolysis.
- Cool the reaction mixture and acidify with a mineral acid (e.g., hydrochloric acid) to precipitate the free amino acid.
- Filter, wash with cold water, and dry the resulting 12-aminododecanoic acid.<sup>[6][7]</sup>

## Step 2: Polycondensation of 12-Aminododecanoic Acid

The polycondensation of the resulting 12-aminododecanoic acid to form Nylon 12 can be carried out via melt polymerization:

- The 12-aminododecanoic acid monomer is placed in a reaction vessel equipped with a stirrer and a system for nitrogen purging and vacuum application.
- The reactor is heated to a temperature above the melting point of the monomer (typically 200-280°C) under a nitrogen atmosphere.
- The temperature is maintained for several hours to allow for the polycondensation reaction to proceed, with the removal of water as a byproduct.
- A vacuum is then applied to facilitate the removal of the remaining water and drive the polymerization to a high molecular weight.
- The resulting molten Nylon 12 polymer is then extruded, cooled, and pelletized.[8]



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Synthesis of Nylon 12 from **Methyl 12-aminododecanoate hydrochloride**.

## Section 2: Emerging Applications - Antimicrobial Agents and Drug Delivery

While the primary application of **methyl 12-aminododecanoate hydrochloride** is in polymer synthesis, its long-chain amino acid structure makes its derivatives candidates for other specialized applications.

### Antimicrobial Performance of Long-Chain Amino Acid Derivatives

Derivatives of long-chain amino acids, structurally similar to methyl 12-aminododecanoate, have been investigated for their antimicrobial properties. For instance, Schiff base analogues derived from methyl-12-aminoctadec-9-enoate have demonstrated significant antibacterial activity.

Table 2: Minimum Inhibitory Concentration (MIC) of Schiff Base Analogues against Bacterial Strains

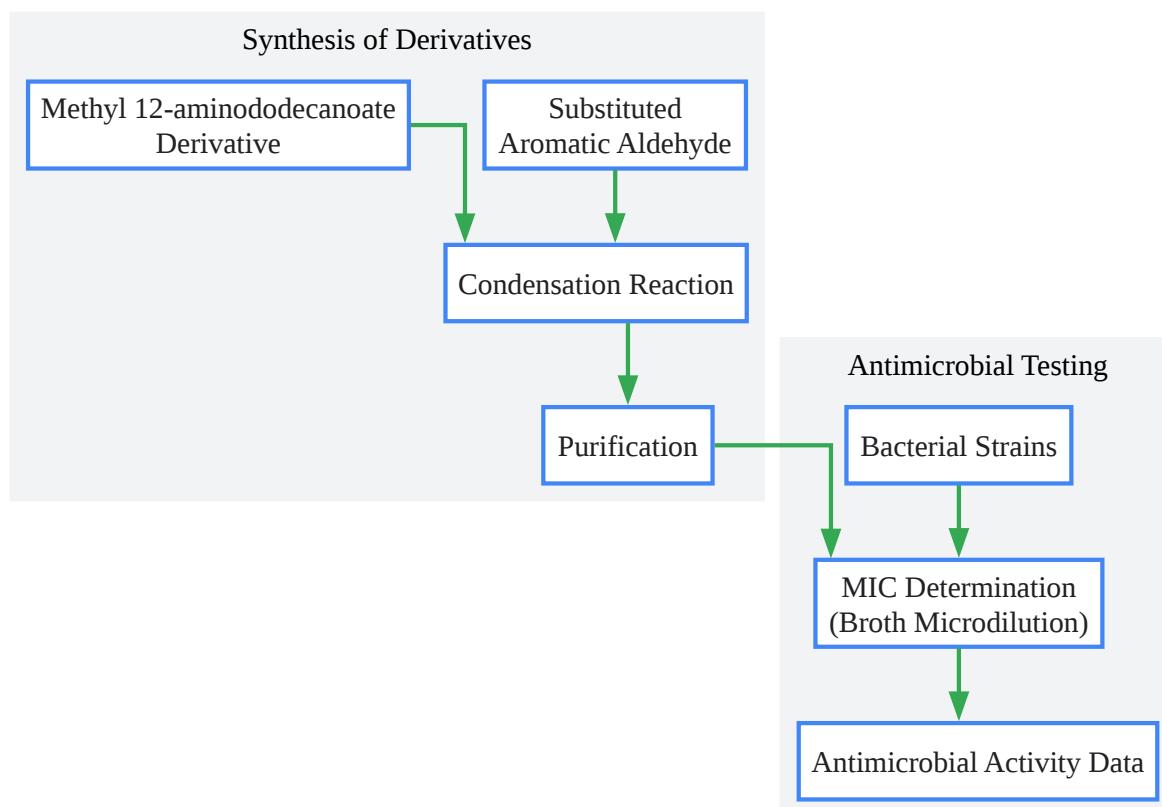
Compound	Substituent	S. aureus (MTCC 96)	S. aureus (MLS-16)	B. subtilis (MTCC 121)
5a	4-Chloro	9 $\mu$ M	9 $\mu$ M	18 $\mu$ M
5n	4-Hydroxy	9 $\mu$ M	18 $\mu$ M	9 $\mu$ M
5o	4-Methoxy	18 $\mu$ M	9 $\mu$ M	18 $\mu$ M
Ciprofloxacin	-	0.5 $\mu$ g/mL	1 $\mu$ g/mL	0.25 $\mu$ g/mL

Source: Adapted from Synthesis, antimicrobial and anti-biofilm activities of novel Schiff base analogues derived from methyl-12-aminoctadec-9-enoate.[\[9\]](#)

The study revealed that compounds with electron-withdrawing (e.g., chlorine) and electron-donating (e.g., hydroxy, methoxy) substituents on the aromatic ring exhibited good to excellent antimicrobial activities.[\[9\]](#) This suggests that derivatives of methyl 12-aminododecanoate could be synthesized and tailored for potential antimicrobial applications.

# Experimental Protocol: Synthesis and Antimicrobial Evaluation of Schiff Base Analogues

- **Synthesis:** A mixture of the amino acid ester (e.g., methyl-12-aminooctadec-9-enoate), a substituted aromatic aldehyde, and a catalytic amount of a base (e.g., sodium hydroxide) in a suitable solvent (e.g., ethanol) is refluxed for a specified time. The resulting Schiff base is then purified by recrystallization.[9]
- **Antimicrobial Screening:** The minimum inhibitory concentration (MIC) is determined using a broth microdilution method. Serial dilutions of the test compounds are prepared in a nutrient broth, and a standardized inoculum of the target bacterial strain is added. The MIC is recorded as the lowest concentration of the compound that inhibits visible bacterial growth after incubation.[9][10]



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Workflow for evaluating antimicrobial performance.

## Potential in Drug Delivery Systems

The amphiphilic nature of long-chain amino acid esters suggests their potential use in drug delivery systems, such as liposomal formulations. While direct studies on **methyl 12-aminododecanoate hydrochloride** are limited, the principles of incorporating similar molecules into lipid bilayers for drug encapsulation are well-established.[11][12] The long hydrocarbon tail can be embedded in the lipid membrane of liposomes, while the polar head group can be functionalized for drug attachment or to modify the surface properties of the nanocarrier. Further research is warranted to explore the performance of **methyl 12-aminododecanoate hydrochloride** and its derivatives in this context, particularly in comparison to established liposomal components.

## Conclusion

**Methyl 12-aminododecanoate hydrochloride** is a valuable monomer for the synthesis of Nylon 12, a high-performance polymer with a distinct set of properties compared to other polyamides, most notably its low moisture absorption and excellent dimensional stability. While its direct application in other areas is not yet widely documented, the chemical structure of its derivatives shows promise for the development of novel antimicrobial agents. Further research and comparative studies are necessary to fully elucidate the performance of **methyl 12-aminododecanoate hydrochloride** and its analogues in these emerging applications. The experimental protocols and comparative data presented in this guide provide a foundation for such future investigations.

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